

Physical properties of 4-(Dimethylamino)butan-1-ol: boiling point and density

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Compound of Interest

Compound Name: 4-(Dimethylamino)butan-1-ol

Cat. No.: B082855

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An In-depth Technical Guide to the Physical Properties of **4-(Dimethylamino)butan-1-ol**

This technical guide provides a comprehensive overview of the key physical properties of **4-(Dimethylamino)butan-1-ol** (CAS No: 13330-96-6), specifically its boiling point and density. This document is intended for researchers, scientists, and professionals in drug development who utilize this compound in their work.

Summary of Physical Properties

4-(Dimethylamino)butan-1-ol is a bifunctional organic compound containing both a tertiary amine and a primary alcohol group. These functional groups influence its physical properties, such as its boiling point and density, through intermolecular forces like hydrogen bonding and dipole-dipole interactions.

The reported values for the boiling point and density of **4-(Dimethylamino)butan-1-ol** exhibit some variation across different sources. These discrepancies may arise from differences in experimental conditions (e.g., pressure) or the purity of the sample. The quantitative data are summarized in the table below.

Physical Property	Value	Units	Source(s)
Boiling Point	147	°C	[1]
164.0 ± 23.0	°C (at 760 mmHg)	[2]	
188	°C	[1]	
Density	0.88	g/cm ³	[1]
0.9 ± 0.1	g/cm ³	[2]	
Molecular Formula	C ₆ H ₁₅ NO	-	[1][2]
Molecular Weight	117.19	g/mol	[2]

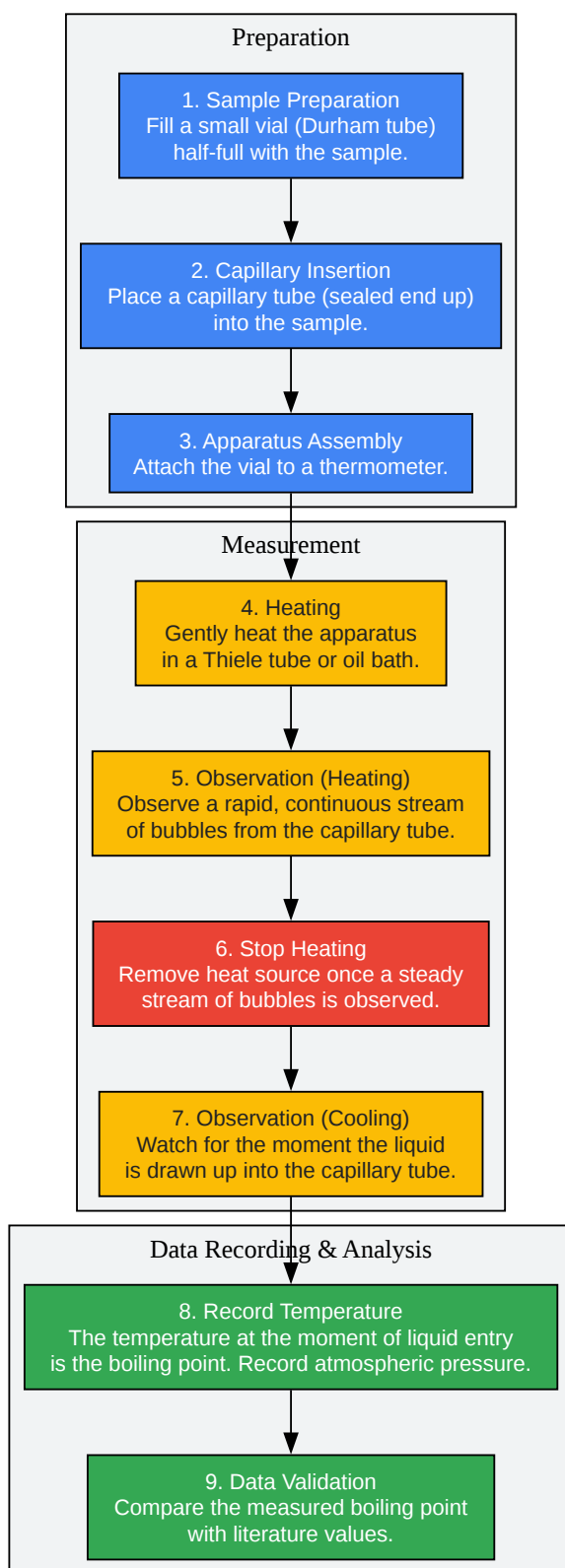
Experimental Protocols for Property Determination

Accurate determination of physical properties is critical for the reliable use of chemical compounds in research and development. The following sections detail standard experimental methodologies for measuring boiling point and density.

Boiling Point Determination: Micro-Boiling Point Method

This method is suitable when only a small amount of the sample is available. The principle relies on the definition of the boiling point as the temperature at which the vapor pressure of the liquid equals the surrounding atmospheric pressure.

Experimental Workflow:



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Caption: Workflow for Micro-Boiling Point Determination.

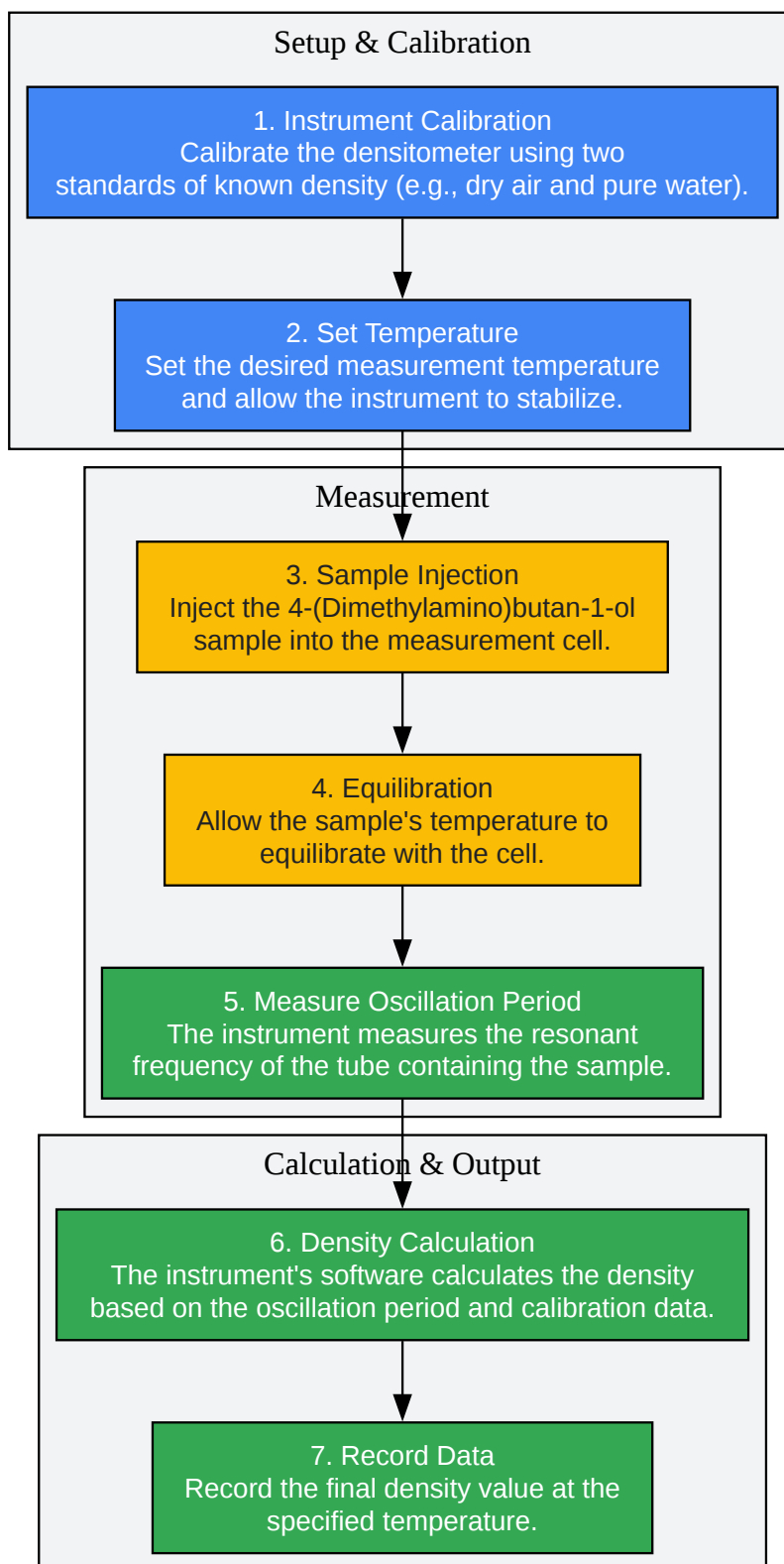
Detailed Protocol:

- **Sample Preparation:** A small glass vial (e.g., a Durham tube) is filled approximately half-full with **4-(Dimethylamino)butan-1-ol**.^[3]
- **Apparatus Assembly:** A capillary tube, sealed at one end, is placed into the vial with the open end down. This assembly is then attached to a thermometer using a rubber band, ensuring the bottom of the vial is level with the thermometer bulb.^[3]
- **Heating:** The entire assembly is placed in a heating apparatus, such as a Thiele tube filled with mineral oil, ensuring the sample is positioned for even heating.^[3] The apparatus is heated gently. Initially, bubbles will emerge from the capillary as trapped air expands.
- **Observation:** As the temperature approaches the boiling point, the vapor pressure of the sample increases. When the boiling point is reached, a rapid and continuous stream of bubbles will emerge from the capillary tube as the vapor pressure equals the atmospheric pressure.
- **Measurement:** Once a steady stream of bubbles is observed, the heat source is removed. As the apparatus cools, the vapor pressure inside the capillary tube decreases. The exact moment the bubble stream stops and the liquid is drawn back into the capillary tube, the temperature is recorded. This temperature is the boiling point of the liquid at the current atmospheric pressure.

Density Determination: Vibrating Tube Densitometer

This is a modern and highly accurate method for determining the density of liquids. It measures the change in the resonant frequency of a U-shaped glass tube when it is filled with the sample liquid.

Experimental Workflow:



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